

# A Comprehensive Guide to the Synthesis of 4-Ethoxy-1-methyl-2-nitrobenzene

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## Compound of Interest

Compound Name: 4-Ethoxy-1-methyl-2-nitrobenzene

Cat. No.: B189882

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This technical guide provides a detailed literature review of the synthetic routes for **4-Ethoxy-1-methyl-2-nitrobenzene**. Due to the absence of a direct, published protocol for this specific molecule, this document outlines a highly plausible and well-supported two-step synthetic pathway. The proposed synthesis is grounded in established chemical principles and draws upon detailed experimental data from analogous reactions reported in the scientific literature.

## Physicochemical Properties of 4-Ethoxy-1-methyl-2-nitrobenzene

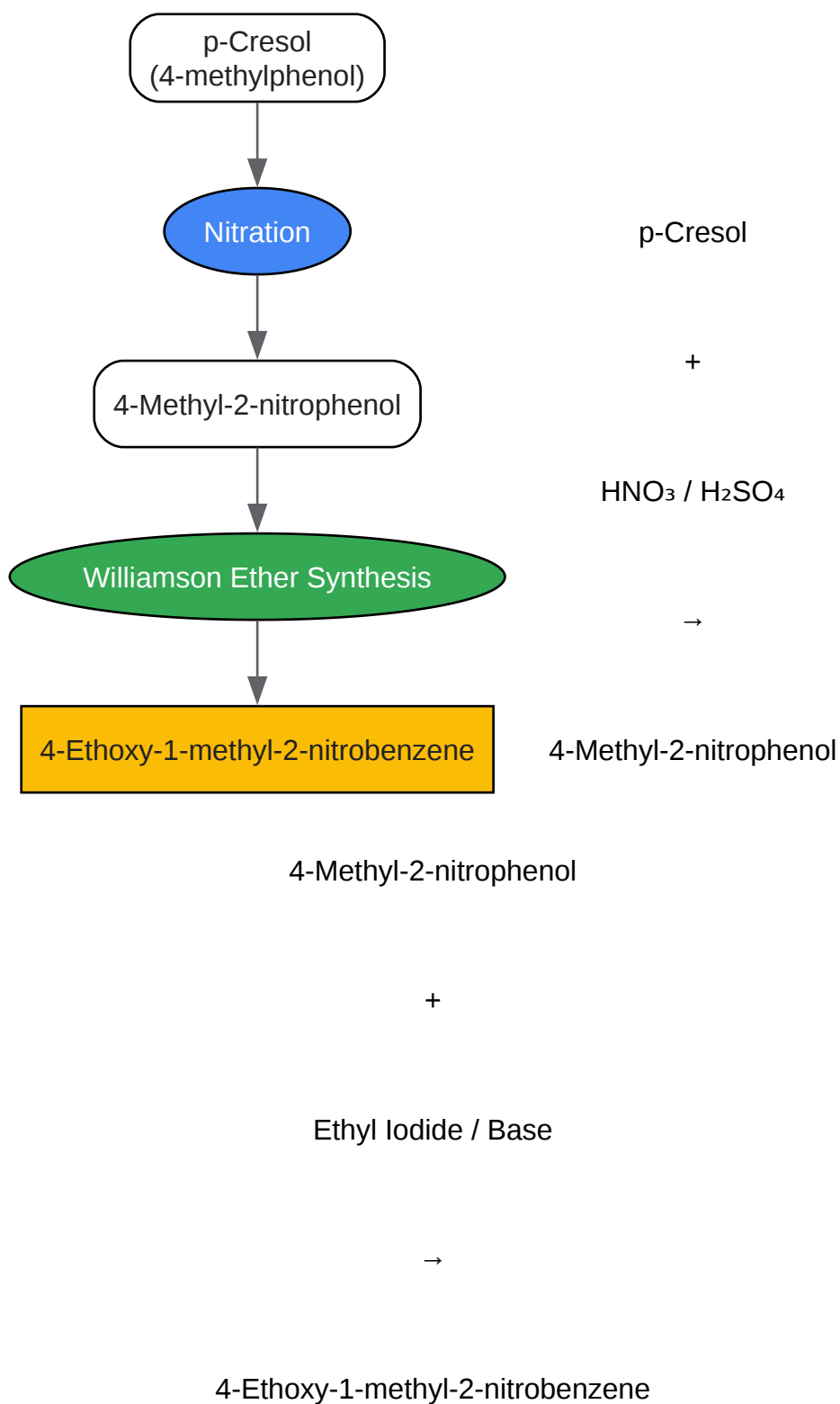
A summary of the key computed physicochemical properties of the target compound is presented below. This data is essential for the characterization and handling of the molecule.<sup>[1]</sup>

Property	Value
IUPAC Name	4-ethoxy-1-methyl-2-nitrobenzene
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>3</sub>
Molecular Weight	181.19 g/mol
CAS Number	102871-92-1
SMILES	CCOC1=CC(=C(C=C1)C)--INVALID-LINK--[O-]
InChIKey	DMMYNNHVBWPYKG-UHFFFAOYSA-N

## Proposed Synthetic Pathway

The recommended synthetic route to **4-Ethoxy-1-methyl-2-nitrobenzene** is a two-step process. This pathway is designed for high regioselectivity and is based on two well-established organic reactions: the nitration of a phenol and the Williamson ether synthesis.

The overall workflow is as follows:



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## References

- 1. 4-Ethoxy-1-methyl-2-nitrobenzene | C<sub>9</sub>H<sub>11</sub>NO<sub>3</sub> | CID 350366 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Guide to the Synthesis of 4-Ethoxy-1-methyl-2-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189882#literature-review-of-4-ethoxy-1-methyl-2-nitrobenzene-synthesis]

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